

Essential Safety and Operational Guide for Handling 6-TAMRA Free Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	6-TAMRA free acid	
Cat. No.:	B126143	Get Quote

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **6-TAMRA free acid**, ensuring laboratory safety and procedural accuracy.

This document provides critical safety and logistical information for the handling of 6-TAMRA (6-Carboxytetramethylrhodamine) free acid, a fluorescent dye commonly used in bioconjugation, immunochemistry, and nucleic acid sequencing. Adherence to these guidelines is essential to mitigate risks and ensure the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-TAMRA free acid** is provided in the table below for easy reference.





Property	Value
Molecular Formula	C25H22N2O5[1]
Molecular Weight	430.46 g/mol [2][3]
Appearance	Solid
Solubility	Soluble in DMSO, DMF, and Methanol[2][3]
Excitation Maximum (λex)	553 nm[2][3]
Emission Maximum (λem)	575 nm[2][3]
Extinction Coefficient	92,000 cm ⁻¹ M ⁻¹ [2][3]
Storage Temperature	-20°C[2][3][4]

Hazard Identification and Personal Protective Equipment (PPE)

6-TAMRA free acid is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation (H315).[5]
- Serious Eye Irritation: Causes serious eye irritation (H319).[5]
- Respiratory Irritation: May cause respiratory tract irritation (H335).

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling **6-TAMRA free acid**.




PPE Category	Specification
Hand Protection	Chemical-resistant, powder-free gloves (e.g., nitrile or butyl rubber). Change gloves every 30-60 minutes or immediately if contaminated.[6][7] Double gloving is recommended.[7]
Eye and Face Protection	Safety goggles with side shields are essential. [8] For splash hazards, a face shield should be worn in addition to goggles.[7][9]
Skin and Body Protection	A lab coat or chemical-resistant apron must be worn.[9] Ensure full skin coverage.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or aerosols.[10] If a fume hood is not available, a respirator with an appropriate cartridge may be necessary.[6]

Operational Protocol: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **6-TAMRA free acid** from preparation to disposal.





Click to download full resolution via product page

Workflow for Safe Handling of 6-TAMRA Free Acid



Experimental Protocol: Reconstitution of 6-TAMRA Free Acid

- Preparation: Ensure all necessary PPE is donned correctly. Work within a certified chemical fume hood.
- Equilibration: Before opening, allow the vial of **6-TAMRA free acid** to warm to room temperature to prevent moisture condensation.
- Weighing: Carefully weigh the desired amount of the compound using a calibrated analytical balance.
- Dissolution: Add the appropriate solvent (e.g., anhydrous DMSO) to the vial to achieve the desired stock concentration. Vortex briefly to ensure complete dissolution.
- Storage of Stock Solution: Store the stock solution at -20°C, protected from light.[4] Stock solutions are typically stable for up to one month at -20°C or six months at -80°C.[4]

Disposal Plan

All waste contaminated with **6-TAMRA free acid** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste, including pipette tips, microfuge tubes, and gloves, in a clearly labeled hazardous waste container.
- Liquid Waste: Aqueous solutions containing 6-TAMRA should be collected in a designated hazardous waste container. Do not dispose of this waste down the drain.[11]
- Container Disposal: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Check Availability & Pricing

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. biorbyt.com [biorbyt.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 6-Carboxytetramethylrhodamine | C25H22N2O5 | CID 2762604 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. leelinework.com [leelinework.com]
- 7. pppmag.com [pppmag.com]
- 8. hazmatschool.com [hazmatschool.com]
- 9. sams-solutions.com [sams-solutions.com]
- 10. peptide.com [peptide.com]
- 11. Chapter 7 Management Procedures For Specific Waste Types [ehs.cornell.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 6-TAMRA Free Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126143#personal-protective-equipment-for-handling-6-tamra-free-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.







Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com